

Application Note: Functional Characterization of N-cyclohexyl-3-phenylpropanamide (NCPD)

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Compound of Interest

Compound Name: *N-cyclohexyl-3-phenylpropanamide*

CAS No.: 10264-23-0

Cat. No.: B1267780

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Introduction & Molecule Profile[1][2][3][4][5][6][7]

N-cyclohexyl-3-phenylpropanamide (NCPD) (also known as N-cyclohexylhydrocinnamamide) represents a classic pharmacophore found in Transient Receptor Potential (TRP) channel modulators and specific enzyme inhibitors. Structurally, it consists of a lipophilic cyclohexyl group linked to a phenyl ring via a flexible propionamide spacer.

This structural motif is highly characteristic of TRPM8 agonists/antagonists (cooling agents and analgesics) and has shown utility as a scaffold for Butyrylcholinesterase (BChE) inhibitors in neurodegenerative research.

This Application Note provides a rigorous, cell-based screening workflow to characterize NCPD activity. Unlike enzymatic screens, these assays evaluate the compound in a physiological context, accounting for membrane permeability and cellular metabolism.

Physicochemical Profile & Handling

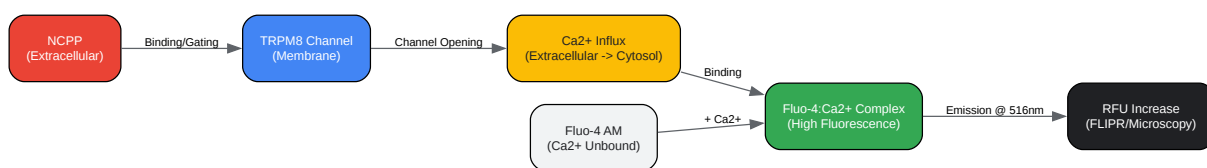
Property	Value / Note	Implication for Assays
Molecular Formula	C ₁₅ H ₂₁ NO	Small molecule, drug-like
MW	231.34 g/mol	High permeability potential
LogP (Predicted)	~3.5 - 4.0	Highly Lipophilic. Poor aqueous solubility.
Solubility	DMSO (>100 mM), Ethanol	Critical: Requires carrier (Pluronic F-127) in aqueous buffers.

Core Biological Mechanism

The primary target for N-alkyl-phenylpropanamides is the TRPM8 Ion Channel, a Ca²⁺-permeable cation channel activated by cold temperatures and cooling agents (e.g., menthol).[1]

Signaling Pathway Visualization

The following diagram illustrates the signal transduction pathway utilized in the Calcium Flux Assay (Protocol 1).



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Caption: Figure 1. Mechanism of Action for TRPM8-mediated Calcium Flux Assay using Fluo-4 AM detection.

Protocol 1: TRPM8 Functional Calcium Flux Assay

Objective: To determine if NCPP acts as an agonist (activator) or antagonist (blocker) of the TRPM8 channel. System: HEK293 cells stably expressing human TRPM8 (HEK-hTRPM8).

Reagents & Setup

- Cell Line: HEK-hTRPM8 (Inducible or Constitutive).
- Dye: Fluo-4 Direct™ or Fluo-4 AM (Invitrogen).
- Assay Buffer: HBSS + 20 mM HEPES, pH 7.4. Crucial: Add 1 mM Probenecid to prevent dye leakage.
- Compound Vehicle: DMSO (Final assay concentration < 0.5%).
- Control Agonist: Menthol (100 µM final).
- Control Antagonist: AMTB or BCTC.[\[2\]](#)

Step-by-Step Methodology

Phase A: Cell Preparation (Day 0-1)

- Seeding: Plate HEK-hTRPM8 cells into black-walled, clear-bottom 96-well poly-D-lysine coated plates at 40,000 cells/well.
- Incubation: Incubate overnight at 37°C, 5% CO₂.
- Dye Loading (Day 1):
 - Remove culture media.
 - Add 100 µL/well of Fluo-4 Loading Solution (containing 2.5 mM Probenecid).
 - Incubate 30 min at 37°C, then 30 min at Room Temperature (RT) to equilibrate.

Phase B: Agonist Mode (Testing for Activation)

Test if NCPP mimics Menthol.

- Baseline: Measure fluorescence (Ex 494nm / Em 516nm) for 10 seconds to establish baseline ().
- Injection: Inject 20 μ L of 5X concentrated NCPP (range: 1 nM to 100 μ M).
- Measurement: Monitor fluorescence kinetics for 120 seconds.
- Analysis: Calculate . A sigmoidal increase indicates agonism.

Phase C: Antagonist Mode (Testing for Blockade)

Test if NCPP blocks Menthol-induced cooling.

- Pre-incubation: Add NCPP (various concentrations) to cells and incubate for 15 minutes at RT.
- Stimulation: Inject Menthol (at EC₈₀ concentration, typically 30-60 μ M).
- Measurement: Monitor fluorescence peak.
- Analysis: A reduction in the Menthol peak compared to vehicle control indicates antagonism.

Protocol 2: Cytotoxicity & Specificity Profiling

Objective: To distinguish specific receptor activity from non-specific membrane disruption or metabolic toxicity.

A. Selectivity Counter-Screen (TRPV1)

Since NCPP is a lipophilic amide, it may cross-react with TRPV1 (the capsaicin receptor).

- Protocol: Repeat Protocol 1 using HEK-hTRPV1 cells.
- Stimulus: Use Capsaicin (100 nM) as the positive control.

- Success Criteria: NCPP should show no activity on TRPV1 to be considered a selective TRPM8 modulator.

B. MTT Cell Viability Assay

Objective: Ensure NCPP is not killing cells (False Negatives in functional assays).

- Seeding: HEK293 (parental) cells, 10,000 cells/well.
- Treatment: Treat with NCPP (0.1 μ M – 100 μ M) for 24 hours.
- Detection: Add MTT reagent (0.5 mg/mL), incubate 4 hours. Solubilize formazan crystals with DMSO.
- Readout: Absorbance at 570 nm.
- Interpretation: If $IC_{50} < 10 \mu$ M in MTT but $EC_{50} > 10 \mu$ M in Calcium Flux, the compound is likely a non-specific toxin rather than a functional modulator.

Data Analysis & Troubleshooting

Expected Results Summary

Assay	Outcome	Interpretation
Ca ²⁺ Flux (Agonist Mode)	High Fluorescence	NCPP is a Cooling Agent (Mimics Menthol).
Ca ²⁺ Flux (Antagonist Mode)	Reduced Menthol Signal	NCPP is a TRPM8 Blocker (Analgesic potential).
TRPV1 Counter-screen	No Fluorescence	High Selectivity (Desired).
MTT Assay	>90% Viability @ 10 μ M	Safe therapeutic window.

Troubleshooting "Sticky" Compounds

NCPP is highly lipophilic (LogP ~4).

- Issue: Compound precipitates in aqueous buffer or sticks to plastic tips.

- Solution:
 - Use Glass-coated or "Low Retention" tips.
 - Include 0.05% Pluronic F-127 in the assay buffer to maintain solubility.
 - Perform serial dilutions in 100% DMSO, then spike into buffer immediately before use (keep final DMSO < 0.5%).

References

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Sources

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- [2. Recent Progress in TRPM8 Modulation: An Update - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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